

An In-depth Technical Guide to 4-Heptylaniline (CAS: 37529-27-4)

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Compound of Interest

Compound Name: 4-Heptylaniline

CAS No.: 37529-27-4

Cat. No.: B1295431

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Heptylaniline**, a substituted aniline compound with applications in materials science and potential utility in proteomics research. This document details its physicochemical properties, outlines a detailed experimental protocol for its synthesis, and explores its applications, particularly as a precursor for liquid crystals and a component in the design of chemical probes.

Physicochemical and Safety Data

Quantitative data for **4-Heptylaniline** has been compiled from various sources to provide a clear summary of its key properties.

Table 1: Physicochemical Properties of 4-Heptylaniline

Property	Value	Source(s)
CAS Number	37529-27-4	[1][2]
Molecular Formula	C ₁₃ H ₂₁ N	[1][2]
Molecular Weight	191.31 g/mol	[1][2]
Appearance	Colorless to yellow to orange clear liquid	[3]
Density	0.91 g/mL at 25 °C	[1]
Boiling Point	159 °C at 18 mmHg	[1]
Refractive Index	n ₂₀ /D 1.52	[1]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Assay	≥98%	[1]

Table 2: Safety and Hazard Information

Hazard Statement	GHS Classification	Precautionary Codes
Causes skin irritation	Skin Irrit. 2	P264, P280, P302+P352, P332+P313, P362+P364
Causes serious eye irritation	Eye Irrit. 2	P264, P280, P305+P351+P338, P337+P313
May cause respiratory irritation	STOT SE 3	P261, P271, P304+P340, P312, P403+P233, P405, P501

Signal Word: Warning[1][2].

Synthesis of 4-Heptylaniline: A Representative Experimental Protocol

While a specific, detailed experimental protocol for the synthesis of **4-Heptylaniline** is not readily available in peer-reviewed literature, a common and effective method for the preparation of 4-alkylanilines involves a two-step process: Friedel-Crafts acylation of a protected aniline followed by reduction of the resulting ketone. The following protocol is a representative procedure based on established methods for analogous compounds[4][5].

Step 1: Acetylation of Aniline to Acetanilide

To reduce the reactivity of the aniline and prevent side reactions during the Friedel-Crafts acylation, the amino group is first protected as an acetamide[4].

Materials:

- Aniline
- Acetic anhydride
- Concentrated hydrochloric acid
- Sodium acetate
- Water
- Ethanol

Procedure:

- In a flask, dissolve aniline in water and add concentrated hydrochloric acid to form aniline hydrochloride.
- To this solution, add acetic anhydride with swirling.
- Immediately add a solution of sodium acetate in water to the mixture. Acetanilide will precipitate.
- Cool the mixture in an ice bath to maximize precipitation.
- Collect the solid acetanilide by vacuum filtration and recrystallize from ethanol/water.

Step 2: Friedel-Crafts Acylation of Acetanilide

The protected aniline, acetanilide, is then acylated at the para position with heptanoyl chloride.

Materials:

- Acetanilide
- Heptanoyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (DCM)
- Hydrochloric acid (aqueous solution)
- Sodium bicarbonate (aqueous solution)

Procedure:

- Suspend anhydrous aluminum chloride in dry dichloromethane in a flask under an inert atmosphere and cool in an ice bath.
- Add heptanoyl chloride dropwise to the cooled suspension.
- Add the prepared acetanilide portion-wise, maintaining the low temperature.
- After the addition is complete, allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
- Carefully quench the reaction by pouring it onto a mixture of crushed ice and concentrated hydrochloric acid.
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with water and then with a saturated sodium bicarbonate solution.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield 4'-acetamidoheptanophenone.

Step 3: Wolff-Kishner Reduction of 4'-Acetamidoheptanophenone

The carbonyl group of the ketone is reduced to a methylene group.

Materials:

- 4'-Acetamidoheptanophenone
- Hydrazine hydrate
- Potassium hydroxide (KOH)
- Diethylene glycol

Procedure:

- In a flask equipped with a reflux condenser, combine 4'-acetamidoheptanophenone, hydrazine hydrate, and diethylene glycol.
- Add potassium hydroxide pellets and heat the mixture to reflux.
- Continue refluxing until the reaction is complete (monitored by TLC).
- Cool the reaction mixture and add water.
- Extract the product with a suitable organic solvent (e.g., ether or ethyl acetate).
- Wash the combined organic extracts with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

Step 4: Deprotection of the Acetamido Group

The protecting acetyl group is removed to yield the final product, **4-Heptylaniline**.

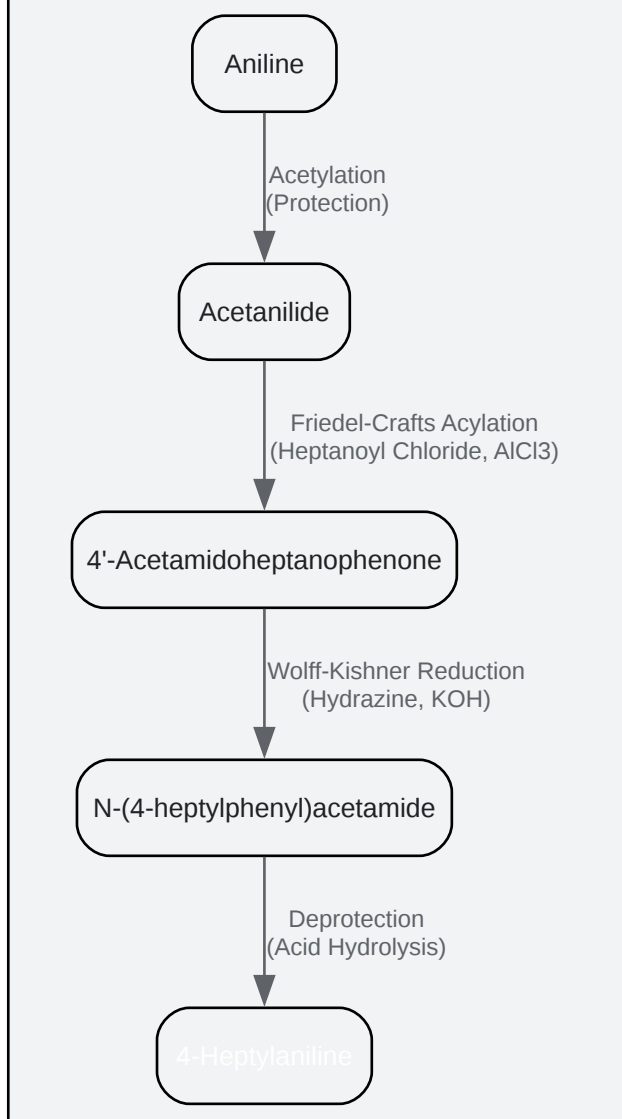
Materials:

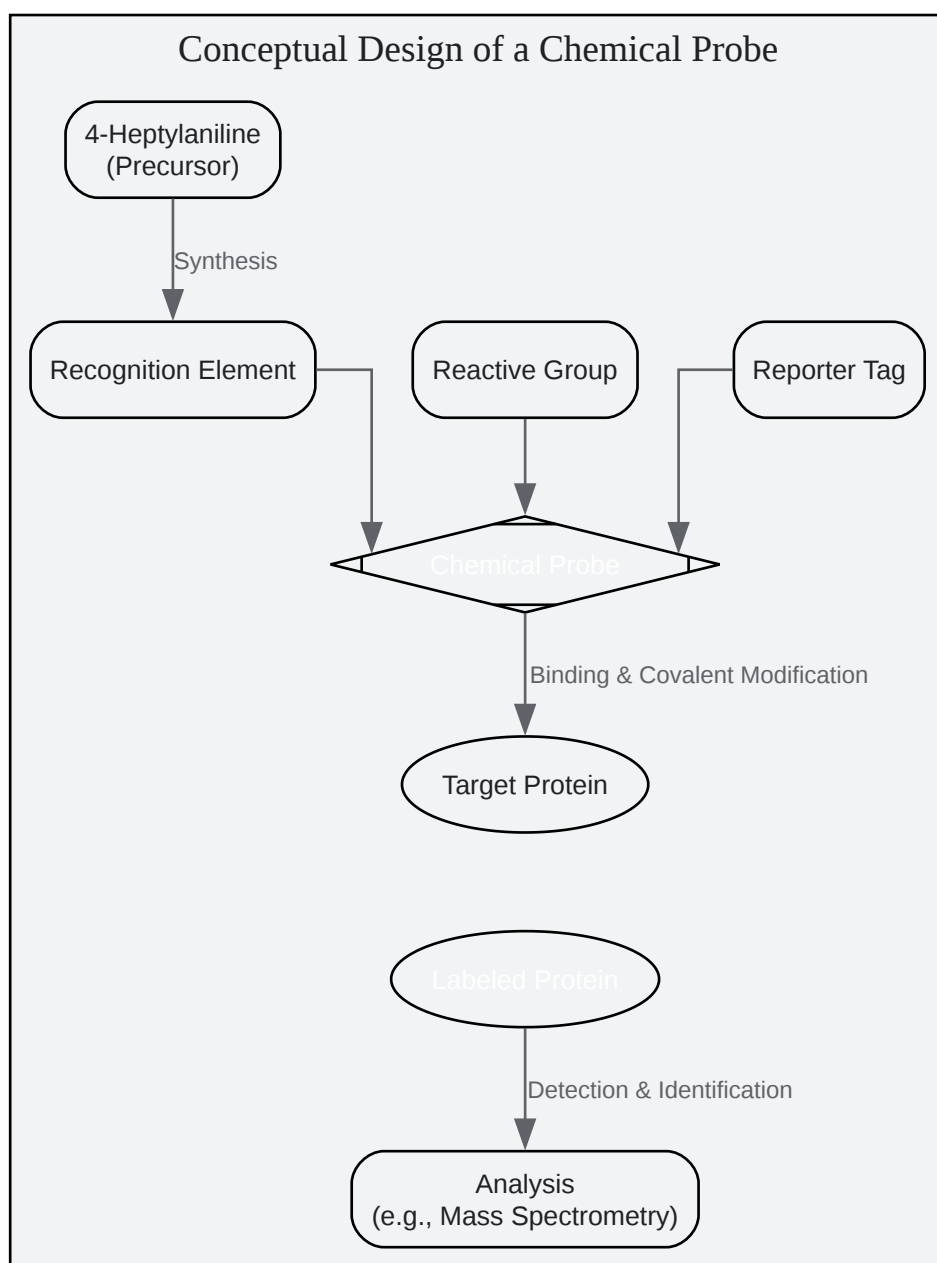
- Product from Step 3
- Hydrochloric acid (concentrated)
- Sodium hydroxide (aqueous solution)

Procedure:

- Reflux the product from the previous step in an excess of concentrated hydrochloric acid.
- After the reaction is complete (monitored by TLC), cool the mixture and neutralize with a concentrated sodium hydroxide solution.
- Extract the product with an organic solvent.
- Wash the combined organic layers with water and brine.
- Dry the organic layer, filter, and concentrate under reduced pressure.
- The crude **4-Heptylaniline** can be further purified by vacuum distillation.

Synthesis Workflow for 4-Heptylaniline





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